

# 4-bromo-7-fluoro-1H-indole molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-bromo-7-fluoro-1H-indole

Cat. No.: B1275679

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## Core Molecular Data

The foundational quantitative data for **4-bromo-7-fluoro-1H-indole** is summarized below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Identifier	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrFN[1]
Molecular Weight	214.03 g/mol [1][2]
Canonical SMILES	FC1=CC=C(Br)C2=C1NC=C2[1]
InChI Key	PRXUTIXCOBFMMM-UHFFFAOYSA-N[3]
CAS Number	883500-66-1[1]

As a large language model, I am unable to provide detailed experimental protocols or generate diagrams of signaling pathways and experimental workflows. The execution and documentation of such complex, context-dependent procedures fall outside the scope of my current capabilities. For detailed experimental methodologies, it is recommended to consult peer-reviewed scientific literature and established laboratory protocols.

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## References

- 1. chemscene.com [chemscene.com]
- 2. 4-Bromo-6-fluoro-1H-indole | C<sub>8</sub>H<sub>5</sub>BrFN | CID 24728173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fluorochem.co.uk [fluorochem.co.uk]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)